

Application Notes and Protocols: (R)-BAY-598 as a Negative Control

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Compound of Interest

Compound Name: (R)-BAY-598

Cat. No.: B605943

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Note on Target Specificity: Initial inquiries regarding **(R)-BAY-598** as a negative control for Factor XIa (FXIa) inhibition appear to be based on a misunderstanding of the compound's target. **(R)-BAY-598** is the significantly less active enantiomer of (S)-BAY-598, a potent and selective inhibitor of the protein lysine methyltransferase SMYD2. It is therefore an appropriate negative control for experiments targeting SMYD2, not FXIa.

This document provides protocols and data for the use of **(R)-BAY-598** as a negative control in SMYD2 inhibition studies. For research involving FXIa inhibition, the relevant compound from Bayer is Asundexian (BAY 2433334). A brief on the principles of using inactive enantiomers in the context of FXIa inhibition is also provided for clarity.

Part 1: (R)-BAY-598 as a Negative Control for SMYD2 Inhibition

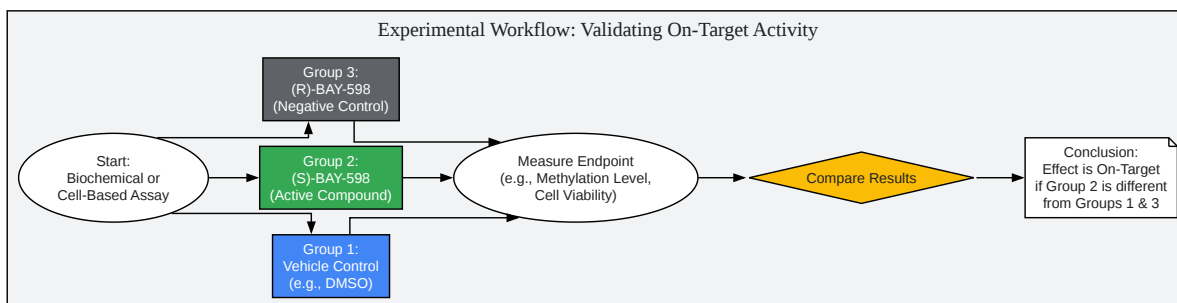
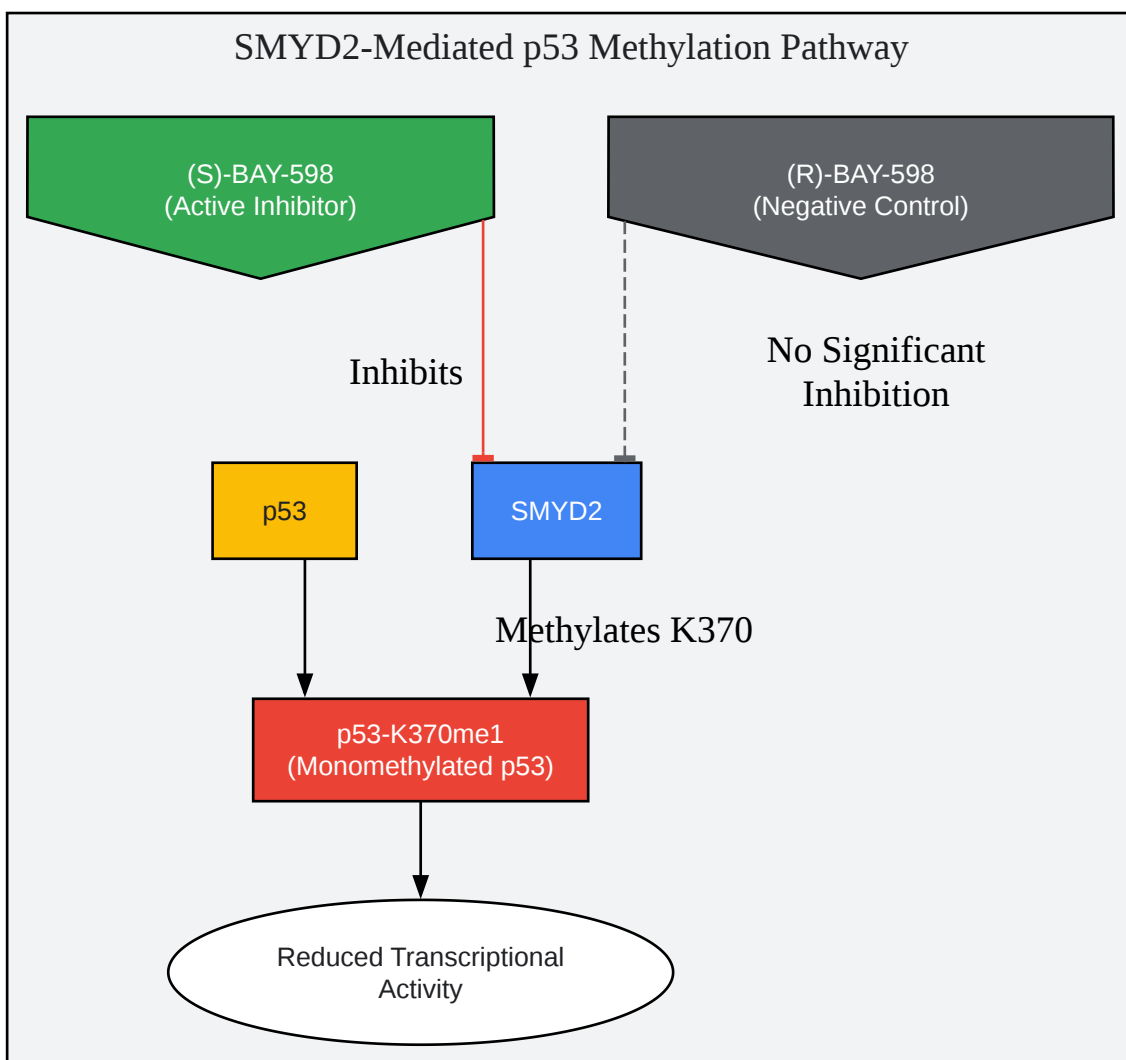
The use of a stereoisomer with significantly lower biological activity is a crucial component of rigorous pharmacological studies. The inactive or less active enantiomer, in this case **(R)-BAY-598**, helps to distinguish the on-target effects of the active compound, (S)-BAY-598, from any potential off-target or non-specific effects. By demonstrating that the biological phenomenon is observed with the active (S)-enantiomer but not with the inactive (R)-enantiomer, researchers can more confidently attribute the observed effects to the specific inhibition of the intended target.

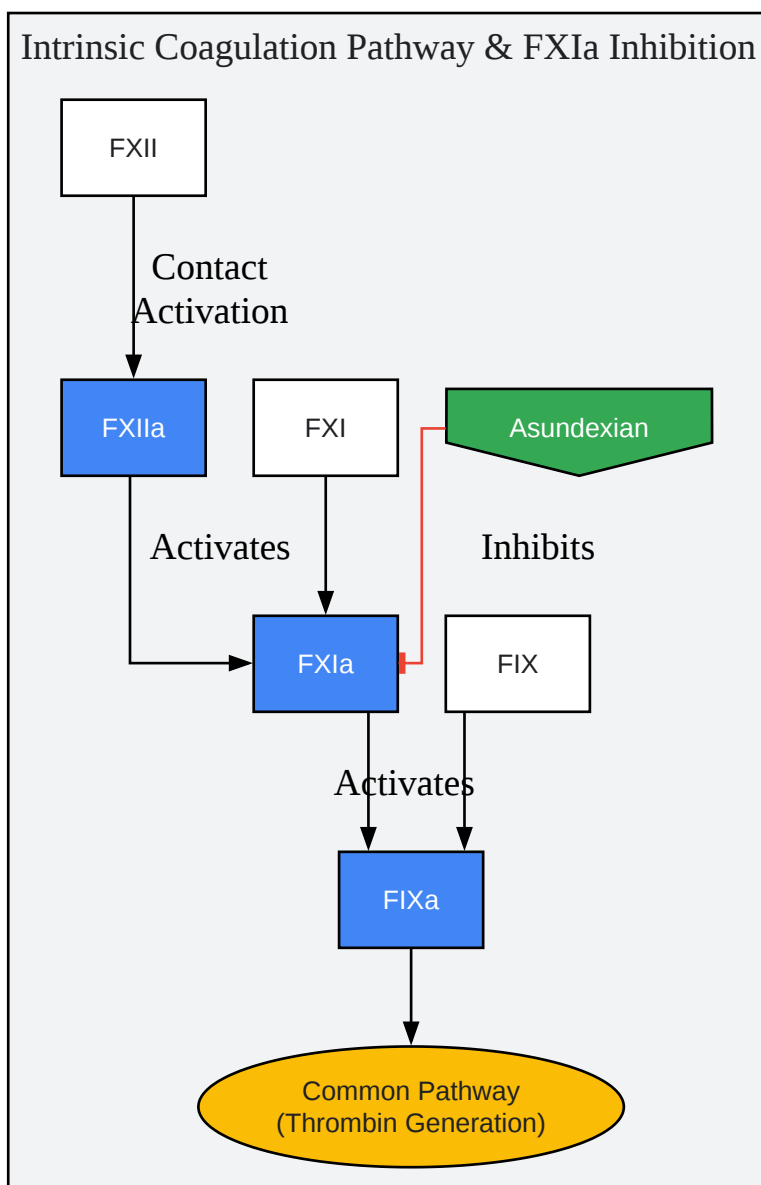
Data Presentation: Potency of BAY-598 Enantiomers Against SMYD2

The following table summarizes the inhibitory potency of the (S) and (R) enantiomers of BAY-598 against the SMYD2 methyltransferase. The significant difference in potency underscores the utility of **(R)-BAY-598** as a negative control.

Compound	Target	Assay Type	IC50	Fold Difference ((R) vs (S))
(S)-BAY-598	SMYD2	Biochemical	27 nM[1][2][3][4][5][6]	-
(R)-BAY-598	SMYD2	Biochemical	1.7 μ M (1700 nM)[7][8]	~63x
(S)-BAY-598	SMYD2	Cellular	58 nM[1][3][4][9]	-

Mandatory Visualizations





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